

Technical Guide: C.I. Basic Yellow 37 - Safety Data and Handling Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Basic yellow 37

Cat. No.: B12382508

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data and recommended handling precautions for **C.I. Basic Yellow 37** (C.I. 41001; CAS No. 6358-36-7). Due to the limited publicly available toxicological data specific to this compound, this guide also includes information on structurally related compounds and general principles of chemical safety.

Chemical Identification

Identifier	Value
C.I. Name	Basic Yellow 37
C.I. Number	41001
CAS Number	6358-36-7
Molecular Formula	C ₂₁ H ₃₀ ClN ₃
Molecular Weight	359.94 g/mol
Synonyms	Benzenamine, 4,4'-carbonimidoylbis[N,N-diethyl-, monohydrochloride

Hazard Identification

C.I. Basic Yellow 37 is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- Harmful if swallowed (H302).[1]
- Causes serious eye irritation (H319).[1]
- Harmful to aquatic life with long-lasting effects (H412).[1]

Quantitative Toxicological Data

Specific quantitative toxicity data for **C.I. Basic Yellow 37** is not readily available in the public domain. The table below summarizes the available information and identifies data gaps. Information for a product identified as "Basic Dye - Golden Yellow" is included for reference, though it is not definitively **C.I. Basic Yellow 37**.

Parameter	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 590 mg/kg	[1]
Acute Dermal Toxicity (LD50)	Data Not Available	Dermal	Data Not Available	
Acute Inhalation Toxicity (LC50)	Data Not Available	Inhalation	Data Not Available	
Skin Corrosion/Irritation	Rabbit	Dermal	Non-irritant	[1]
Serious Eye Damage/Irritation	Rabbit	Ocular	Irritant	[1]

It is important to note that **C.I. Basic Yellow 37** is structurally related to Auramine (C.I. 41000), which has been classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC).[2] The manufacturing process of auramine has been

classified as carcinogenic to humans (Group 1).[2] Given this relationship, **C.I. Basic Yellow 37** should be handled with a high degree of caution.

Experimental Protocols

Detailed experimental protocols for toxicity studies specifically on **C.I. Basic Yellow 37** are not publicly available. However, such studies generally follow standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD). Below are generalized protocols based on relevant OECD guidelines.

4.1. Acute Oral Toxicity (Following OECD Guideline 423: Acute Toxic Class Method)

- **Objective:** To determine the acute oral toxicity of a substance.
- **Test Animals:** Typically, rats of a single sex (usually females) are used.
- **Procedure:** A stepwise procedure is used where a small group of animals (e.g., 3) is dosed at a defined level. The outcome of this first step determines the next step (e.g., dosing at a higher or lower level, or stopping the test). Doses are administered by gavage.
- **Observation Period:** Animals are observed for a period of 14 days for signs of toxicity and mortality. Body weight is recorded weekly.
- **Endpoint:** The test allows for the classification of the substance into a toxicity category based on the observed mortality.

4.2. Acute Dermal Irritation/Corrosion (Following OECD Guideline 404)

- **Objective:** To assess the potential of a substance to cause skin irritation or corrosion.
- **Test Animals:** Albino rabbits are typically used.
- **Procedure:** A small amount of the test substance (0.5 g or 0.5 mL) is applied to a shaved patch of skin on the animal's back. The patch is covered with a gauze dressing for a specified period (typically 4 hours).
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity of the reactions is

scored.

- Endpoint: The substance is classified based on the severity and reversibility of the skin reactions.

4.3. Acute Eye Irritation/Corrosion (Following OECD Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Test Animals: Albino rabbits are typically used.
- Procedure: A small amount of the test substance (0.1 g or 0.1 mL) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation. The severity of the lesions is scored.
- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions.

Handling Precautions and Personal Protective Equipment (PPE)

Given the potential hazards, strict adherence to safety protocols is mandatory when handling

C.I. Basic Yellow 37.

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.

- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.

First Aid Measures

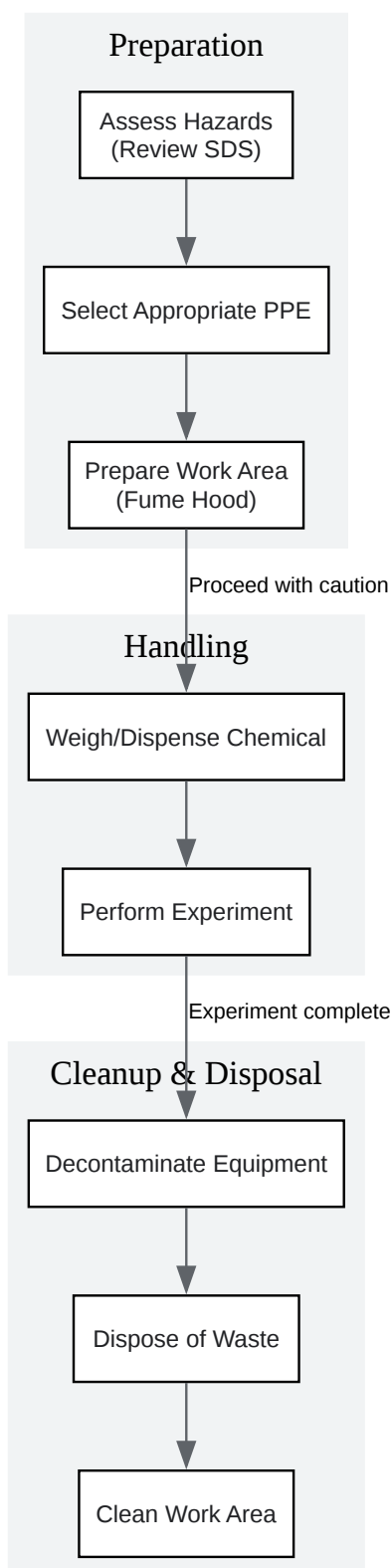
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spillage and Disposal

- Spillage: Avoid generating dust. Wear appropriate PPE. Carefully sweep up the spilled material and place it in a sealed container for disposal. Clean the spill area with a wet cloth or paper towels.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

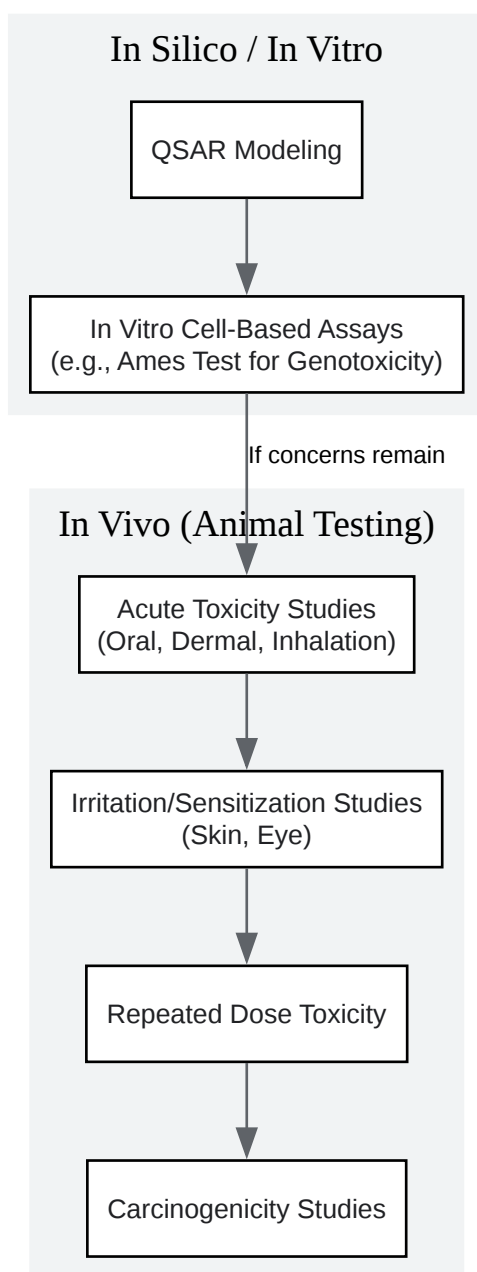
Visualizations

As no specific signaling pathways for **C.I. Basic Yellow 37** toxicity have been identified, the following diagrams illustrate general workflows for safe handling and toxicity testing.



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Caption: General workflow for safely handling chemical dyes in a laboratory setting.



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Caption: Tiered approach for general toxicity assessment of a chemical substance. Caption:**
Tiered approach for general toxicity assessment of a chemical substance.

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References

- 1. dharma-s3.amazonaws.com [dharma-s3.amazonaws.com]
- 2. AURAMINE AND AURAMINE PRODUCTION - Chemical Agents and Related Occupations - NCBI Bookshelf [ncbi.nlm.nih.gov]
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